

# 1-(Azetidin-3-yl)piperidine synthesis pathway

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## Compound of Interest

Compound Name: 1-(Azetidin-3-yl)piperidine

Cat. No.: B158807

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An In-depth Technical Guide to the Synthesis of **1-(Azetidin-3-yl)piperidine**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-(Azetidin-3-yl)piperidine** is a valuable saturated heterocyclic building block in medicinal chemistry, frequently incorporated into novel chemical entities to explore new regions of chemical space. Its rigid azetidine core, combined with the more flexible piperidine moiety, allows for the precise positioning of substituents and can significantly influence the pharmacokinetic and pharmacodynamic properties of a molecule. This technical guide provides a detailed overview of a primary synthetic pathway to **1-(azetidin-3-yl)piperidine**, complete with experimental protocols, quantitative data, and process visualizations to aid researchers in its efficient synthesis. The principal route detailed herein involves a Horner-Wadsworth-Emmons reaction to form a key  $\alpha,\beta$ -unsaturated ester, followed by an aza-Michael addition of piperidine and subsequent deprotection.

## Primary Synthesis Pathway: A Three-Step Approach

The most prominently documented and efficient synthesis of **1-(azetidin-3-yl)piperidine** proceeds through a three-step sequence starting from the commercially available N-Boc-azetidin-3-one. This pathway is characterized by its high yields and straightforward experimental procedures.

The overall synthetic scheme is as follows:

## Step 1: Horner-Wadsworth-Emmons Reaction

N-Boc-azetidin-3-one

Methyl 2-(dimethoxyphosphoryl)acetate, NaH, THF

Methyl (N-Boc-azetidin-3-ylidene)acetate

## Step 2: Aza-Michael Addition

Methyl (N-Boc-azetidin-3-ylidene)acetate

Piperidine, DBU, Acetonitrile

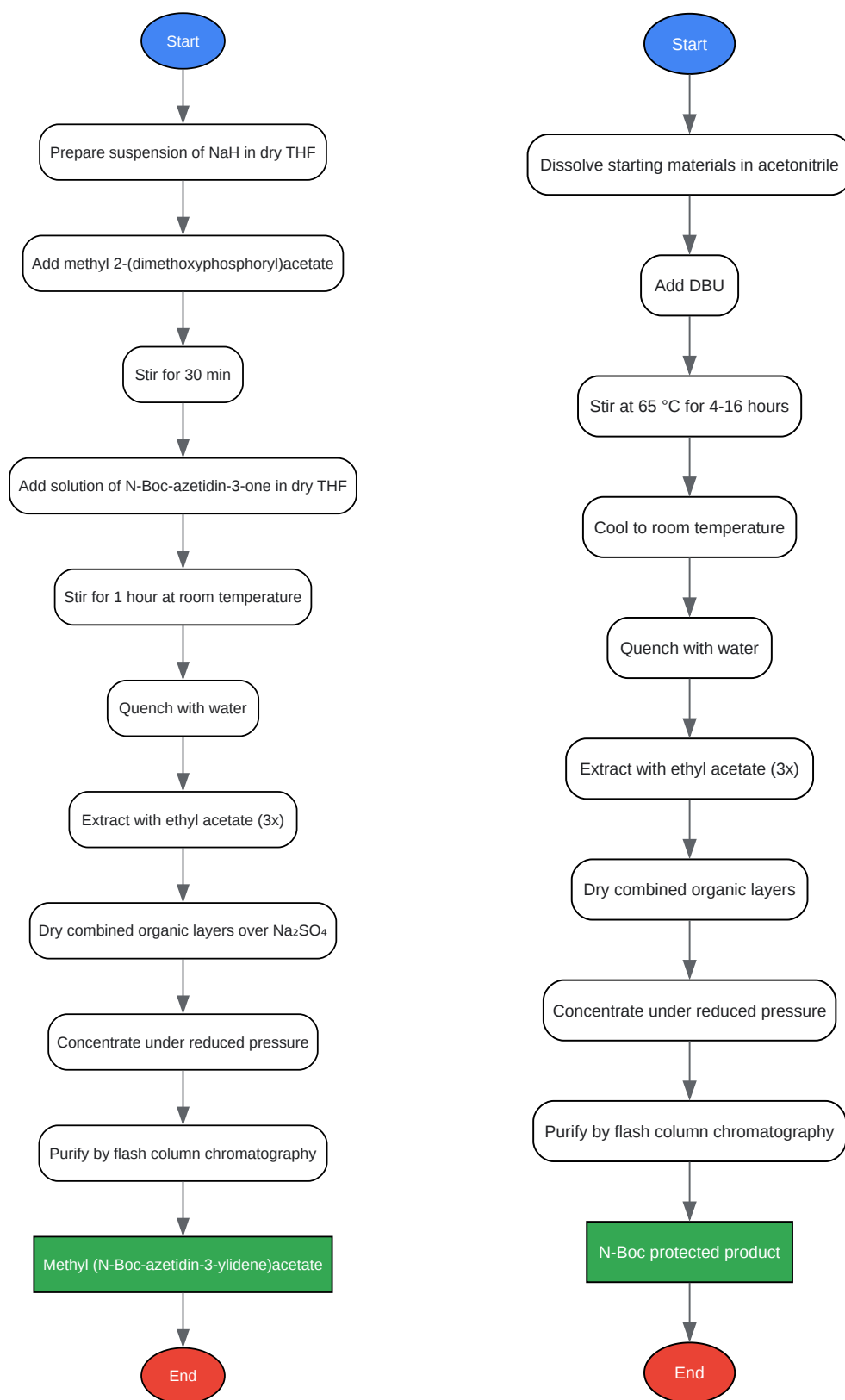
Methyl 2-(1-(tert-butoxycarbonyl)azetidin-3-yl)(piperidin-1-yl)acetate

## Step 3: Deprotection

Methyl 2-(1-(tert-butoxycarbonyl)azetidin-3-yl)(piperidin-1-yl)acetate

Acidic Conditions (e.g., HCl in Dioxane)

1-(Azetidin-3-yl)piperidine



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